



Avoiding emulsion formation in organic extractions with Rochelle salt

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Compound of Interest

Compound Name:

Potassium sodium tartrate
tetrahydrate

Cat. No.:

B7908141

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Technical Support Center: Organic Extractions Troubleshooting Guide: Emulsion Formation

Persistent emulsions during organic extractions can be a significant challenge, leading to poor separation and loss of product. This guide provides a systematic approach to troubleshooting and resolving emulsions, with a particular focus on the application of Rochelle salt (potassium sodium tartrate).

Initial Assessment: Identifying the Cause of Emulsion

Emulsions are mixtures of two immiscible liquids where one is dispersed in the other as microscopic droplets.[1] They are often stabilized by surfactants or fine solid particles at the interface between the two liquid phases.[2][3] Common causes in a laboratory setting include:

- High-shear mixing: Vigorous shaking of the separatory funnel can readily lead to the formation of emulsions.[2]
- Presence of surfactants: Phospholipids, fatty acids, and other amphiphilic molecules present in the reaction mixture can act as emulsifying agents.
- Insoluble byproducts: Finely divided solid byproducts, particularly metal salts, can stabilize emulsions. This is common in workups of reactions involving metal hydrides like Lithium Aluminum Hydride (LAH) or Diisobutylaluminum Hydride (DIBAL-H).



Troubleshooting & Optimization

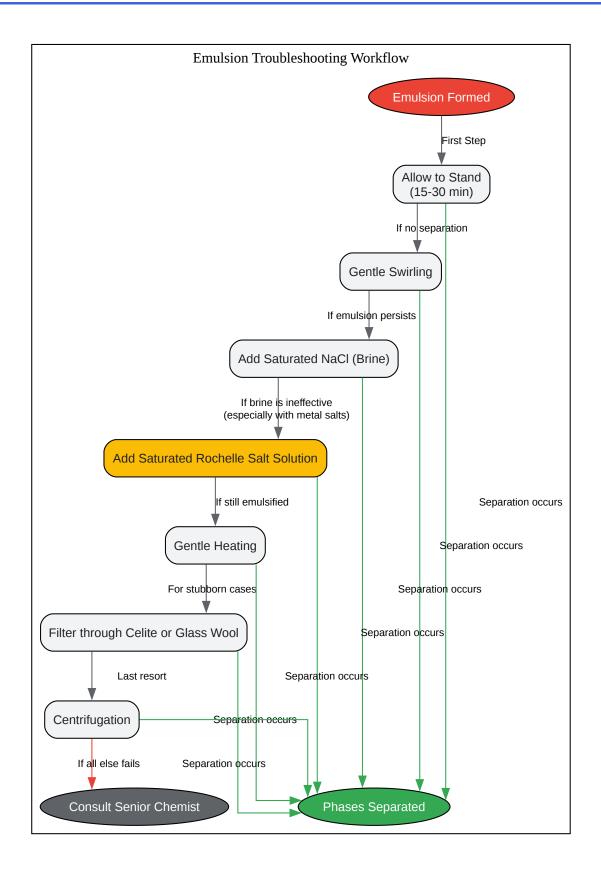
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• High concentration of dissolved substances: This can alter the physical properties of the phases, making them more prone to emulsification.

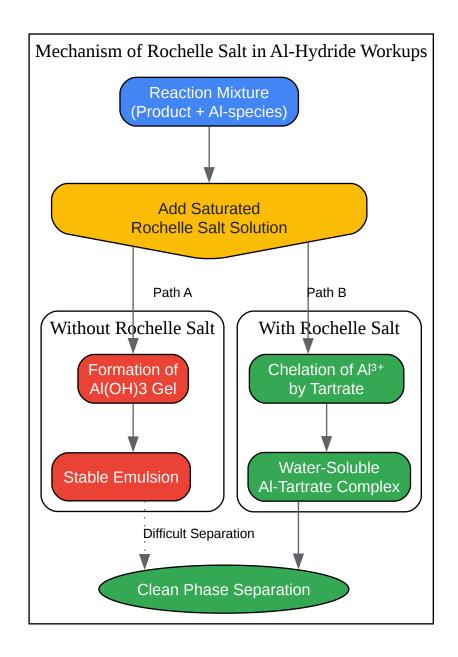
Troubleshooting Workflow

If an emulsion has formed, follow these steps to resolve it. If you are working with a reaction known to produce emulsions, proactive measures from the "Prevention" section are recommended.









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